

Personal protective equipment for handling 5-(Benzylxy)-2-bromoaniline

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Compound of Interest

Compound Name: 5-(Benzylxy)-2-bromoaniline

Cat. No.: B175192

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Essential Safety and Handling Guide for 5-(Benzylxy)-2-bromoaniline

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **5-(Benzylxy)-2-bromoaniline**. Adherence to these protocols is essential for ensuring personal safety and minimizing environmental impact.

Key Safety and Physical Data

A summary of important quantitative and qualitative data for **5-(Benzylxy)-2-bromoaniline** is presented below.

Property	Value	Reference
Molecular Formula	C13H12BrNO	[1] [2]
Molecular Weight	278.15 g/mol	[2] [3]
Appearance	Light-red to Brown Solid	[3]
Storage Temperature	2-8°C	[1] [3]
Signal Word	Warning or Danger	[1] [3] [4]
Hazard Statements	H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation. Toxic to aquatic life with long lasting effects.	[3] [4] [5]

Operational Plan: Step-by-Step Handling Procedures

Strict adherence to the following operational protocol is crucial for the safe handling of **5-(Benzylxy)-2-bromoaniline**.

Engineering Controls and Preparation

- Fume Hood: All weighing and handling of the solid compound must be conducted within a certified chemical fume hood to minimize inhalation exposure.[\[4\]](#)
- Safety Equipment: Ensure that a calibrated eyewash station and an accessible safety shower are in close proximity to the workstation.[\[6\]](#)
- Ventilation: Work in a well-ventilated area to avoid the accumulation of dust or vapors.[\[5\]](#)[\[7\]](#)

Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical splash goggles or safety glasses with side shields that meet ANSI Z87.1 standards.[8][9] For operations with a high risk of splashing, a face shield is also required.[9]
- Skin Protection: A standard laboratory coat must be worn and fully buttoned.[9] Disposable nitrile gloves are recommended for handling; ensure they are appropriate for the chemical and the task.[8][9]
- Respiratory Protection: For any procedure that may generate dust, a NIOSH-approved respirator should be used in conjunction with a fume hood.[9]
- Foot Protection: Always wear closed-toe and closed-heel shoes in the laboratory.[9]

Weighing and Solution Preparation

- Don all required PPE before entering the designated handling area.
- Place a weigh boat on a calibrated analytical balance inside the chemical fume hood.
- Carefully transfer the desired amount of **5-(Benzylxy)-2-bromoaniline** to the weigh boat, avoiding the creation of dust.[4][5]
- If preparing a solution, slowly add the solid to the solvent in a suitable container, ensuring the process is contained within the fume hood.
- After handling, thoroughly wash hands and any exposed skin with soap and water.[4][5]

Spill Response

- Minor Spills: For small spills, absorb the material with sand or vermiculite and place it in a sealed, labeled container for disposal.[10]
- Major Spills: In the event of a large spill, evacuate the area and alert emergency services. [11] Prevent the spillage from entering drains or water courses.[11]

Disposal Plan

Proper disposal of **5-(BenzylOxy)-2-bromoaniline** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Collection

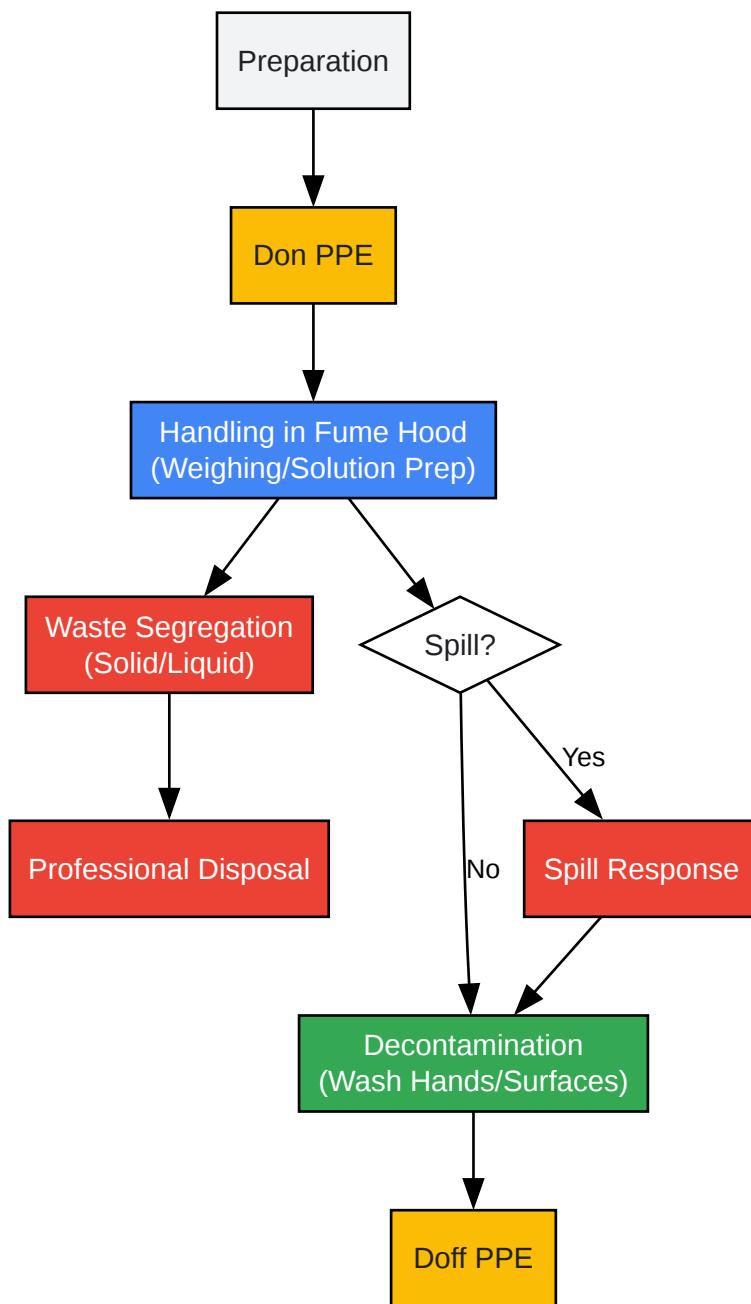
- Waste Containers: Use separate, clearly labeled, and leak-proof containers for solid and liquid waste.^[9] Containers must be chemically compatible with the waste.
- Labeling: All waste containers must be clearly marked as "Hazardous Waste" and include the full chemical name.^[9]
- Solid Waste: Contaminated items such as gloves, weigh papers, and paper towels should be collected in a designated, sealed plastic bag or container.^[9]
- Liquid Waste: Collect all solutions containing the compound in a designated, sealed, and chemically resistant waste container.^[9]

Disposal Method

- Professional Disposal: All waste must be disposed of through an approved waste disposal plant.^{[4][12]}
- Incineration: A recommended disposal method is to dissolve the material in a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.^[10]

Visual Workflow for Safe Handling and Disposal

The following diagram outlines the logical workflow for safely handling and disposing of **5-(BenzylOxy)-2-bromoaniline**.



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Safe Handling and Disposal Workflow

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